

Sources and Industrial Uses of PFDA

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Compound Focus: Perfluorodecanoic acid

CAS No.: 335-76-2

Cat. No.: S539037

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PFDA is a perfluoroalkyl acid (PFAA) with a ten-carbon chain, historically valued in industry for its surfactant properties, providing resistance to heat, oil, stains, grease, and water [1].

Category	Specific Applications
Historical & Direct Industrial Uses	Stain & grease-proof coatings (furniture, packaging, carpets), nano/impregnation sprays, outdoor textiles, gloves, ski wax, leather, medical equipment, paper-based food containers, cosmetics [1].

| **Current Sources & Exposure Pathways** | • **Environmental Persistence:** Breakdown product from precursor compounds in older consumer goods [2]. • **Consumer Product Leaching:** Contamination from food contact materials, treated textiles, cosmetics [1]. • **Industrial Legacy:** Environmental contamination from manufacturing sites and firefighting foams [3]. |

Regulatory Landscape

Globally, PFDA is increasingly regulated as a persistent, bioaccumulative, and toxic (PBT) substance.

Region	Regulatory Status for PFDA
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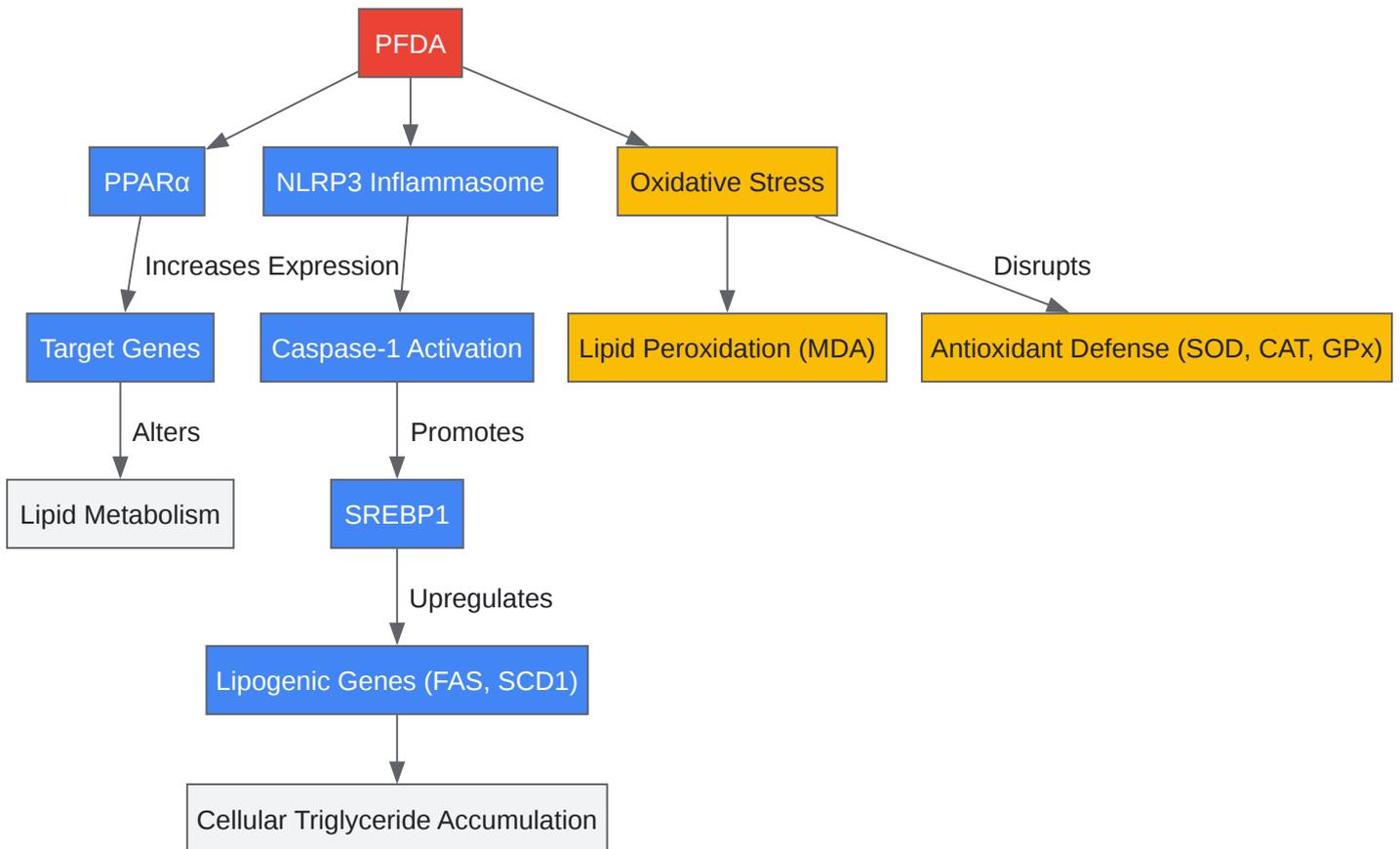
| **United States** | • **EPA RSL Tables:** PFDA and its salts (ammonium, potassium, sodium perfluorodecanoate) added in 2024, establishing toxicity values for site clean-ups [2]. • **TRI Reporting:** Ammonium and sodium perfluorodecanoate added in 2025, requiring industrial reporting with no exemption for small concentrations [4]. || **European Union** | • **CLP Regulation:** PFDA and its sodium/ammonium salts have a harmonized classification and labeling [3]. • **Candidate List:** Identified as Substance of Very High Concern (SVHC) [3]. • **POPs Regulation:** Long-chain PFCAs (C9-21) are under consideration for global elimination [3]. || **Canada** | Interim objective of **30 ng/L** for the sum of 25 specified PFAS in drinking water, with annual monitoring [2]. |

In the U.S., several states are implementing product bans [4]:

- **Minnesota (Amara's Law):** As of January 1, 2025, banned intentionally added PFAS in numerous product categories, including carpets, cookware, cosmetics, and textile furnishings [4].
- **California (AB-1817):** As of January 1, 2025, prohibited manufacturing and sale of new textile articles containing regulated PFAS [4].
- **Colorado:** Sales bans on products with intentionally added PFAS are being phased in, extending to cosmetics, indoor upholstered furniture, and outdoor apparel [4].

Biochemical Effects & Experimental Insights

PFDA exposure activates specific biological pathways, influencing lipid metabolism and causing oxidative stress.



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PFDA's primary mechanisms of action involve receptor activation, inflammasome signaling, and oxidative stress induction.

Key Experimental Models and Protocols

Standardized *in vitro* and *in vivo* models are used to study PFDA's effects.

- **In Vitro Models**

- **HepG2 Cells & 3T3-L1 Adipocyte Differentiation:** Used to investigate lipid accumulation and adipogenesis. A typical protocol involves treating differentiating 3T3-L1 cells with varying PFDA concentrations (e.g., 10-100 μM) for 8-10 days, followed by Oil Red O staining to quantify lipid accumulation [1].
 - **NLRP3 Inflammasome Activation Assay:** To confirm pathway involvement, treat cells with PFDA in the presence/absence of a caspase-1 inhibitor (e.g., VX-765) or after siRNA knockdown of NLRP3. Measure SREBP1 and lipogenic gene expression via qPCR or Western Blot [1].
- **In Vivo Models**
 - **Rodent Studies:** Administer a single acute dose (e.g., 5 mg/kg) via gavage or intraperitoneal injection to mice or rats. Analyze liver tissue for histopathology (e.g., endoplasmic reticulum and mitochondrial damage), serum for thyroid hormones (T3, T4), and perform metabolic rate analyses [1].
 - **Key Analytical Endpoints**
 - **Oxidative Stress Markers:** In erythrocytes or serum, measure Malondialdehyde (MDA) for lipid peroxidation, and the activity/levels of Superoxide Dismutase (SOD), Catalase (CAT), and Glutathione Peroxidase (GPx) [1].
 - **Gene Expression:** Use qPCR to analyze Cyp2B10, Cyp4A14, and PPAR α target genes in liver tissue [1].

Analytical Methods for Detection

Regulatory bodies recommend specific analytical methods for accurate PFDA detection.

Method Name	Description	Applicable Context
US EPA Method 533	Measures a list of PFAS, including PFDA, using LC-MS/MS. Isotope dilution is required for quantification [2].	Drinking water analysis, environmental sampling.
OECD Test Guidelines	e.g., TG 439 (Human Epidermis Model) for skin irritation. Part of FDA's New Alternative Methods (NAMs) to reduce animal testing [5].	Safety testing for pharmaceuticals and cosmetics.

The global regulatory trend is moving towards regulating PFAS as a class. Researchers must stay updated on evolving guidelines from the EPA, ECHA, and Health Canada, particularly concerning "currently unavoidable use" exemptions and the expanding list of PFAS subject to reporting [3] [4].

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